

Application Notes and Protocols for Cymal-6 in Cryo-EM Sample Preparation

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Compound of Interest

Compound Name: Cymal-6

Cat. No.: B1348375

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Introduction to Cymal-6 in Cryo-Electron Microscopy

Cymal-6, or 6-Cyclohexyl-1-Hexyl- β -D-Maltoside, is a non-ionic detergent that has found utility in the structural biology of membrane proteins. As a member of the cyclohexyl maltoside family of detergents, it offers an alternative to more commonly used detergents like n-dodecyl- β -D-maltopyranoside (DDM) and lauryl maltose neopentyl glycol (LMNG). The unique cyclohexyl group in its hydrophobic tail can offer different protein-detergent interactions that may be beneficial for the solubilization and stabilization of certain membrane proteins for single-particle cryo-electron microscopy (cryo-EM) analysis. While less frequently cited in cryo-EM literature compared to other detergents, its distinct properties make it a valuable tool in screening for optimal sample preparation conditions.

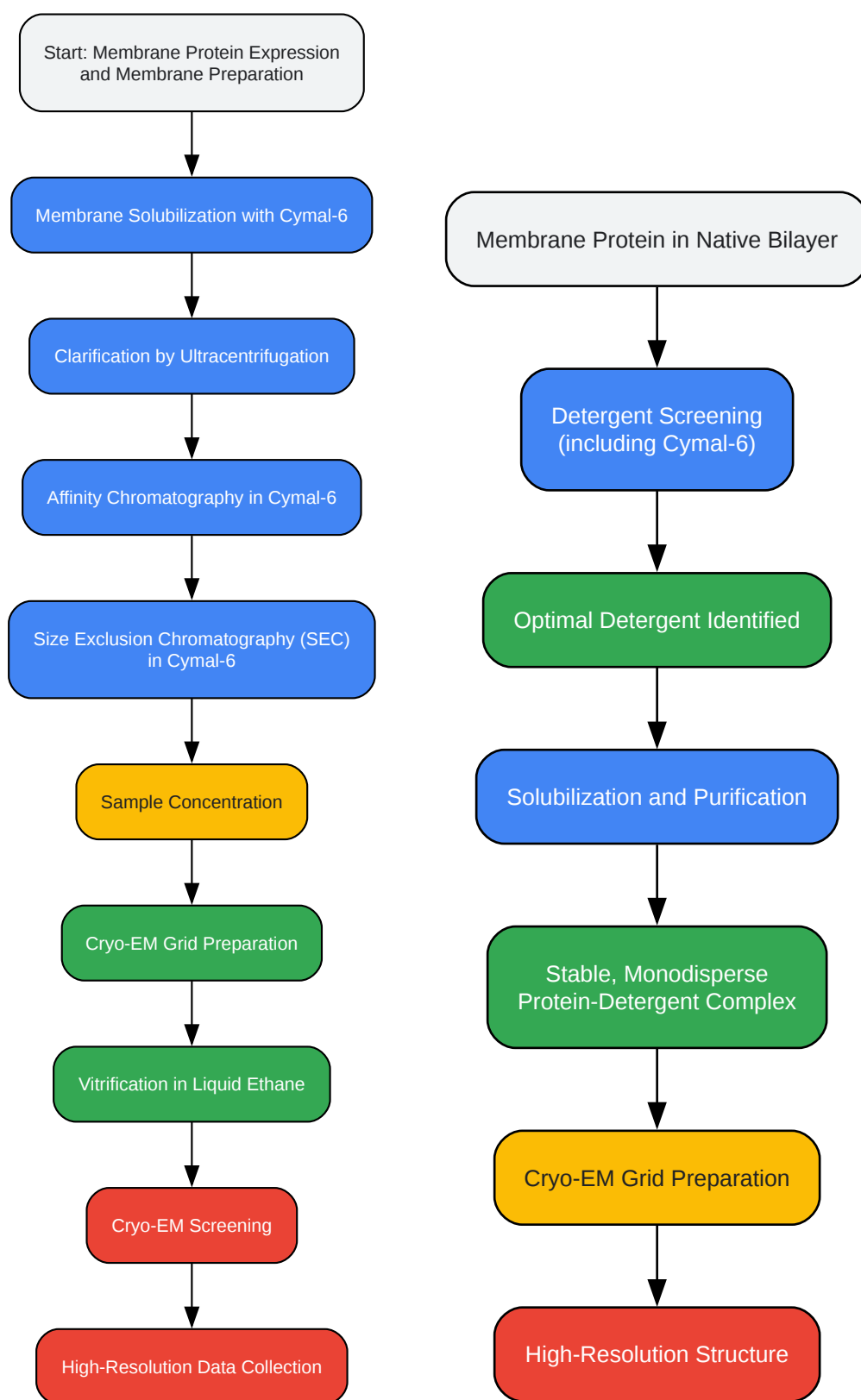
Physicochemical Properties of Cymal-6

Understanding the properties of **Cymal-6** is crucial for its effective use in cryo-EM sample preparation. A summary of its key characteristics is provided in the table below, allowing for easy comparison with other commonly used detergents.

Property	Value	Reference
Chemical Formula	C ₂₄ H ₄₄ O ₁₁	--INVALID-LINK--
Molecular Weight	508.6 g/mol	--INVALID-LINK--
Critical Micelle Concentration (CMC)	~0.56 mM (~0.028% w/v)	--INVALID-LINK--
Aggregation Number	~91	--INVALID-LINK--
Micelle Molecular Weight	~46,300 g/mol	Calculated
Classification	Non-ionic	--INVALID-LINK--

Logical Workflow for Cryo-EM Sample Preparation using Cymal-6

The following diagram illustrates the general workflow for preparing a membrane protein sample for single-particle cryo-EM analysis using **Cymal-6**.



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- To cite this document: BenchChem. [Application Notes and Protocols for Cymal-6 in Cryo-EM Sample Preparation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1348375#cymal-6-in-cryo-em-sample-preparation-for-single-particle-analysis]

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